

Application Note: High-Performance Liquid Chromatography for the Quantification of Metadoxine

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Compound of Interest

Compound Name: Metadoxine

Cat. No.: B023640

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Introduction

Metadoxine, a combination of pyridoxine (Vitamin B6) and pyrrolidone carboxylate, is utilized in the management of alcoholic liver disease. Accurate and reliable quantification of **Metadoxine** in bulk drug and pharmaceutical dosage forms is crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) offers a sensitive, specific, and robust method for this analysis. This application note details a validated RP-HPLC method for the determination of **Metadoxine**.

Chromatographic Conditions

A summary of various reported chromatographic conditions for the quantification of **Metadoxine** is presented in Table 1. These methods primarily utilize a C18 stationary phase with a mobile phase consisting of a mixture of an organic solvent (acetonitrile or methanol) and water or a buffer.

Table 1: Summary of Reported HPLC Methods for **Metadoxine** Quantification

| Parameter | Method 1 | Method 2 | Method 3 | Method 4 |
|----------------------|-------------------------------------|---|---|--|
| Column | ODS C18 (4.6 x 150mm, 5µm)[1] | Diamonsil C18 (4.6 x 250 mm, 5 µm)[2] | Phenomenex Luna C18 (4.6×150mm, 5µm)[3] | Kromasil C18 (4.6 mm x 25 cm, 5-micron)[4] |
| Mobile Phase | Acetonitrile: Water (65:35 v/v) [1] | Methanol: 5 mmol·L ⁻¹ Ammonium Acetate (14:86, v/v)[2] | Acetonitrile: Water (90:10%v/v)[3] | Methanol: Water (50:50, v/v)[4] |
| Flow Rate | 1.0 mL/min[1] | 1.0 mL/min[2] | 0.9 mL/min[3] | 1.0 mL/min[4] |
| Detection Wavelength | 305 nm[1] | 286 nm[2] | 230 nm[3] | 286 nm[4] |
| Injection Volume | 10 µL[1] | Not Specified | Not Specified | 20 µL[4] |
| Retention Time | 3.155 ± 0.02 min[1] | Not Specified | 2.826 ± 0.02 min[3] | 2.85 ± 0.05 min[4] |

Method Validation Summary

The described HPLC methods have been validated according to ICH guidelines. A summary of the validation parameters is provided in Table 2, demonstrating the reliability and robustness of the analytical procedures.

Table 2: Summary of Method Validation Parameters

| Parameter | Method 1 | Method 2 | Method 3 | Method 4 |
|---|---|---|----------------|---|
| Linearity Range | 10-50 µg/mL[1] | 0.2 - 12 µg/mL[2] | 10-50 mg/mL[3] | 10–100 µg mL–1[4] |
| Correlation Coefficient (r ²) | Not Specified | Not Specified | Not Specified | Not Specified |
| Precision (%RSD) | < 2.0%[1] | Within-day < 6.3%, Between-day < 4.3%[2] | < 2.0%[3] | Not Specified |
| Accuracy (% Recovery) | Not Specified | Absolute: 73.31% - 82.00%, Relative: 91.08% - 95.69%[2] | Not Specified | 98.89% and 98.76% for two different tablet formulations[4] |
| Limit of Quantification (LOQ) | Not Specified | 0.2 µg/mL[2] | Not Specified | Not Specified |
| Robustness | Variations in mobile phase composition and flow rate showed results within acceptable limits[1] | Validated in terms of precision, robustness, recovery and limits of detection and quantitation[4] | Not Specified | Validated in terms of precision, robustness, recovery and limits of detection and quantitation[4] |

Detailed Experimental Protocol

This protocol provides a step-by-step guide for the quantification of **Metadoxine** in tablet dosage forms based on a composite of validated methods.

1. Materials and Reagents

- **Metadoxine** reference standard

- **Metadoxine** tablets
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)[1]
- Water (HPLC grade)
- Ammonium Acetate (analytical grade)
- 0.45 µm nylon membrane filters

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector and data acquisition software.
- Analytical balance
- Sonicator
- Volumetric flasks and pipettes

3. Chromatographic Conditions (Based on Method 1)

- Column: ODS C18 (4.6 x 150mm, 5µm)[1]
- Mobile Phase: Acetonitrile: Water (65:35 v/v)[1]. The mobile phase should be filtered through a 0.45 µm membrane filter and degassed by sonication for 10 minutes prior to use.[1]
- Flow Rate: 1.0 mL/min[1]
- Column Temperature: Ambient (e.g., 35°C)[1]
- Detection Wavelength: 305 nm[1]
- Injection Volume: 10 µL[1]
- Run Time: 8 minutes[1]

4. Preparation of Standard Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Metadoxine** reference standard and transfer it to a 10 mL volumetric flask. Add approximately 7 mL of methanol, sonicate to dissolve, and then make up the volume to the mark with methanol.[1]
- Working Standard Solutions: From the stock solution, prepare a series of working standard solutions in the concentration range of 10-50 µg/mL by appropriate dilution with the mobile phase.[1]

5. Preparation of Sample Solution

- Weigh and powder twenty **Metadoxine** tablets to get a uniform mixture.
- Accurately weigh a portion of the powdered tablets equivalent to 10 mg of **Metadoxine** and transfer it to a 10 mL volumetric flask.[5]
- Add about 7 mL of the diluent (mobile phase) and sonicate for 15-20 minutes to ensure complete dissolution of the drug.[5]
- Make up the volume to the mark with the diluent.
- Filter the solution through a 0.45 µm nylon membrane filter.
- Further dilute the filtered solution with the mobile phase to obtain a final concentration within the linear range of the method (e.g., 30 µg/mL).

6. System Suitability Before starting the analysis, inject the standard solution five times. The system is deemed suitable for analysis if the relative standard deviation (%RSD) of the peak areas for the five replicate injections is not more than 2.0%.[1]

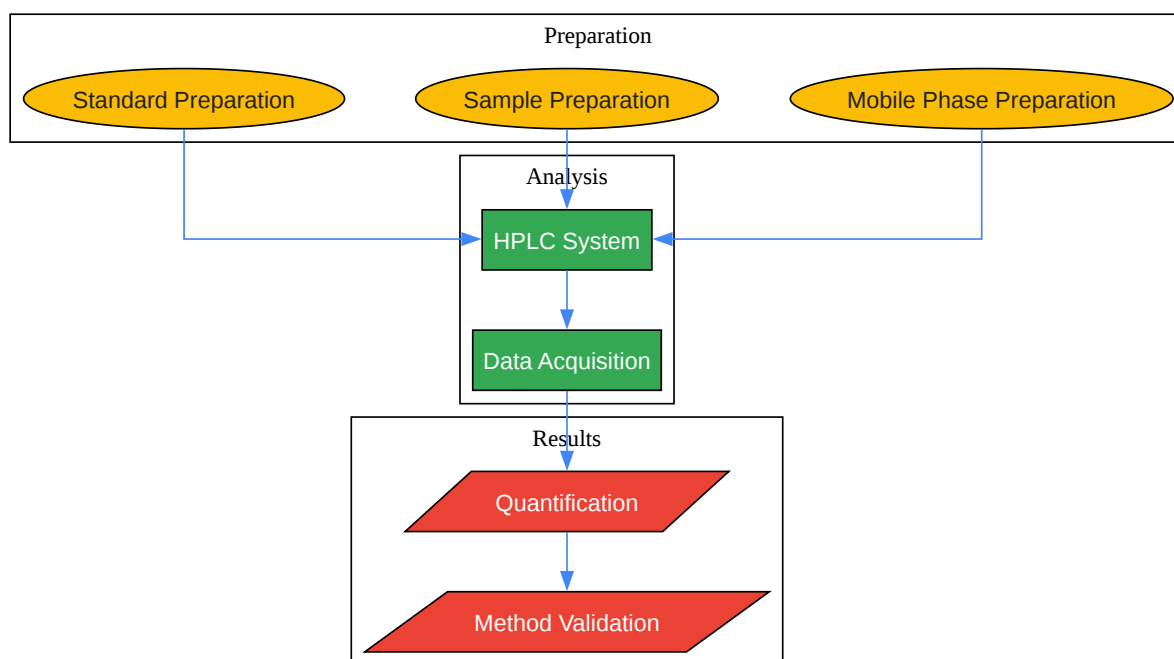
7. Analysis Inject the prepared standard and sample solutions into the chromatograph and record the peak areas.

8. Calculation The concentration of **Metadoxine** in the sample can be calculated using the following formula:

Where:

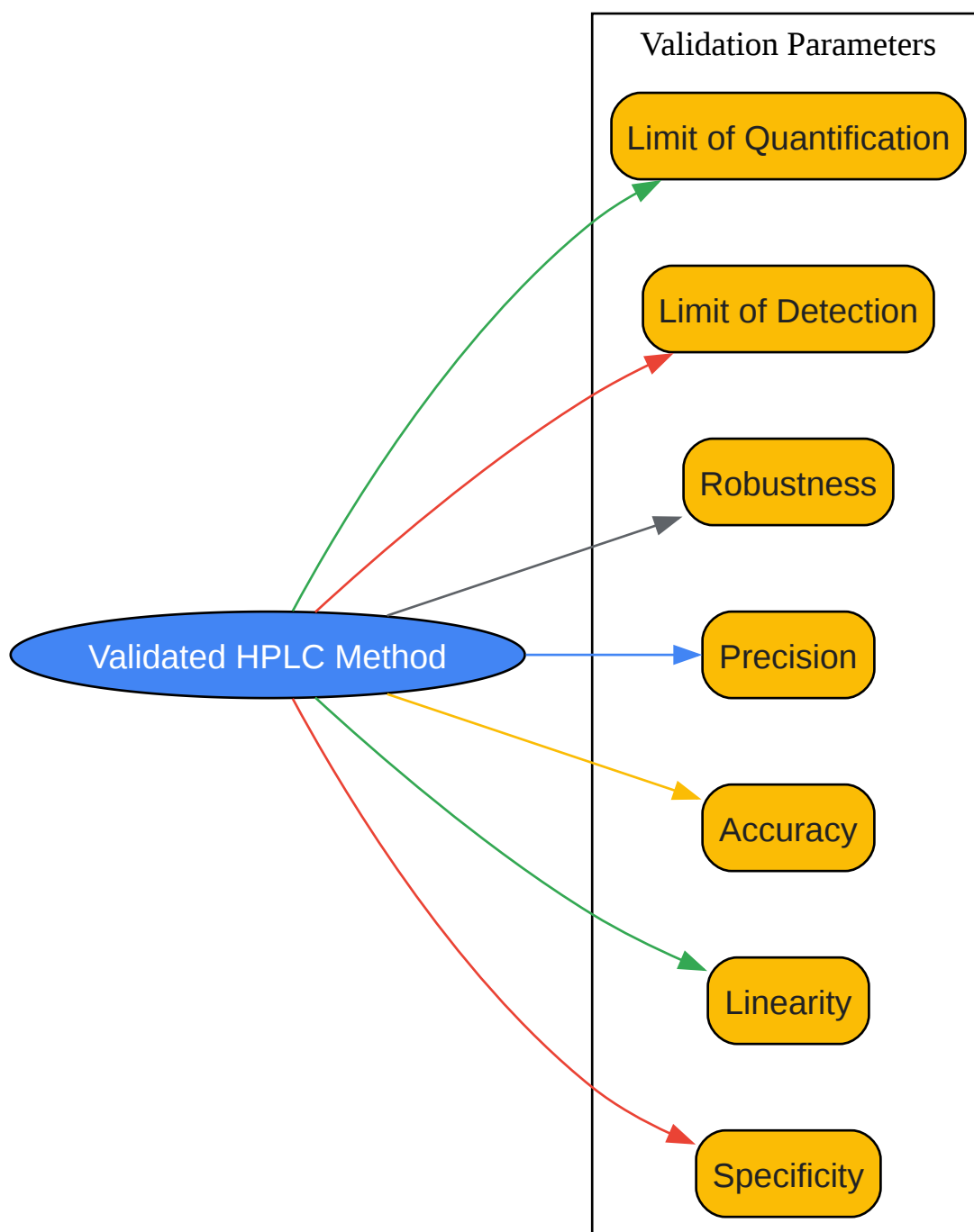
- A_{sample} = Peak area of the sample solution
- A_{standard} = Peak area of the standard solution
- C_{standard} = Concentration of the standard solution ($\mu\text{g/mL}$)
- C_{sample} = Concentration of the sample solution ($\mu\text{g/mL}$)

Visualizations



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Caption: Experimental workflow for HPLC quantification of **Metadoxine**.



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Caption: Logical relationship of HPLC method validation parameters.

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- To cite this document: BenchChem. [Application Note: High-Performance Liquid Chromatography for the Quantification of Metadoxine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023640#high-performance-liquid-chromatography-method-for-metadoxine-quantification>]

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